

Application Notes and Protocols: Preparation of AZD-3463 Stock Solution in DMSO

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Compound of Interest

Compound Name: AZD-3463

Cat. No.: B612278

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Introduction

AZD-3463 is a potent, orally bioavailable dual inhibitor of Anaplastic Lymphoma Kinase (ALK) and Insulin-like Growth Factor 1 Receptor (IGF1R) with a K_i of 0.75 nM for ALK.^{[1][2][3]} It has demonstrated efficacy in preclinical models of neuroblastoma, including those resistant to crizotinib, by inhibiting the PI3K/AKT/mTOR signaling pathway and inducing apoptosis and autophagy.^{[1][4][5]} Accurate and consistent preparation of **AZD-3463** stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **AZD-3463** due to its high solubilizing capacity for this compound.^{[2][6]}

This document provides a detailed protocol for the preparation, storage, and handling of **AZD-3463** stock solutions using DMSO.

Data Presentation

The physicochemical properties and storage recommendations for **AZD-3463** are summarized in the table below.

Property	Value	References
Chemical Name	N-[4-(4-aminopiperidin-1-yl)-2-methoxyphenyl]-5-chloro-4-(1H-indol-3-yl)pyrimidin-2-amine	[5]
Molecular Formula	C ₂₄ H ₂₅ ClN ₆ O	[1][2][7][8]
Molecular Weight	448.95 g/mol	[1][2][6][7][8]
CAS Number	1356962-20-3	[1][2][7][8]
Appearance	Solid powder	[1][2][6]
Solubility in DMSO	≥11.22 mg/mL [5][6], 23 mg/mL (51.23 mM) [2], 20 mg/mL (44.55 mM) [9], 6 mg/mL (13.36 mM) [3]	[2][3][5][6][9]
Solubility in Water	Insoluble	[3][6]
Solubility in Ethanol	Insoluble	[2][3]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1][2]
Storage (In Solvent)	-80°C for up to 2 years; -20°C for up to 1 year	[1][9]

Note: Solubility can be affected by the purity of the compound and the quality of the DMSO. Use of fresh, anhydrous DMSO is recommended. [3] Sonication or gentle warming (e.g., to 37°C) can aid dissolution. [2][5][6]

Experimental Protocols

Materials

- **AZD-3463** powder (≥98% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile

- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Vortex mixer
- Optional: Water bath or sonicator
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol 1: Preparation of a 10 mM AZD-3463 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different concentrations or final volumes.

1. Calculation of Required Mass: To prepare a 10 mM stock solution, the required mass of **AZD-3463** must be calculated using its molecular weight (448.95 g/mol).

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- Calculation: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 448.95 \text{ g/mol} = 4.4895 \text{ mg}$

2. Weighing **AZD-3463**:

- Before opening, bring the vial of **AZD-3463** powder to room temperature to prevent condensation.
- Carefully weigh out 4.49 mg of **AZD-3463** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
 - Note: Handle the powder in a chemical fume hood to avoid inhalation.

3. Dissolution in DMSO:

- Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **AZD-3463** powder.

- Vortex the tube vigorously for 2-3 minutes to dissolve the powder.
- Visually inspect the solution to ensure all solid has dissolved and the solution is clear.
- If dissolution is difficult, sonicate the tube for 5-10 minutes or warm it in a 37°C water bath for 10 minutes.^[5] Vortex again to ensure homogeneity.

4. Storage and Handling:

- Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile cryogenic vials to avoid repeated freeze-thaw cycles.^[9]
- Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).^[9]
- When ready to use, thaw an aliquot at room temperature. Before opening, briefly centrifuge the vial to collect the solution at the bottom.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol provides an example of how to prepare a working solution for treating cells in culture. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to minimize solvent-induced cytotoxicity.

1. Determine Final Concentration:

- Decide on the final concentration of **AZD-3463** required for your experiment (e.g., 10 µM for inhibiting PI3K/AKT/mTOR signaling in neuroblastoma cells).^[4]

2. Prepare Intermediate Dilution (Optional but Recommended):

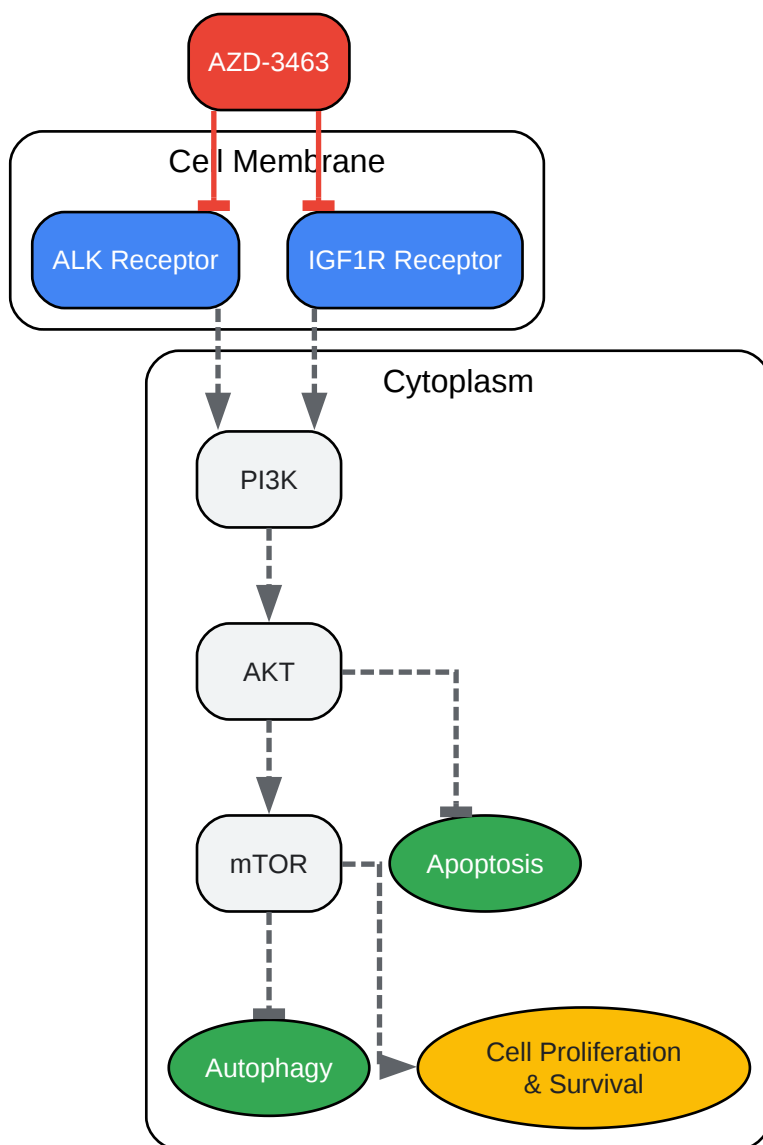
- To avoid pipetting very small volumes, it is often best to first make an intermediate dilution of the stock solution in DMSO. For example, dilute the 10 mM stock solution 1:10 in DMSO to create a 1 mM solution.

3. Prepare Final Working Solution:

- Dilute the stock or intermediate solution into the cell culture medium to achieve the desired final concentration. For a 1000-fold dilution, the final DMSO concentration will be 0.1%.
- Example: To prepare 1 mL of a 1 μ M working solution from a 1 mM intermediate stock:
 - Add 1 μ L of the 1 mM **AZD-3463** solution to 999 μ L of pre-warmed cell culture medium.
 - Mix thoroughly by gentle pipetting or inversion before adding to the cells.
- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

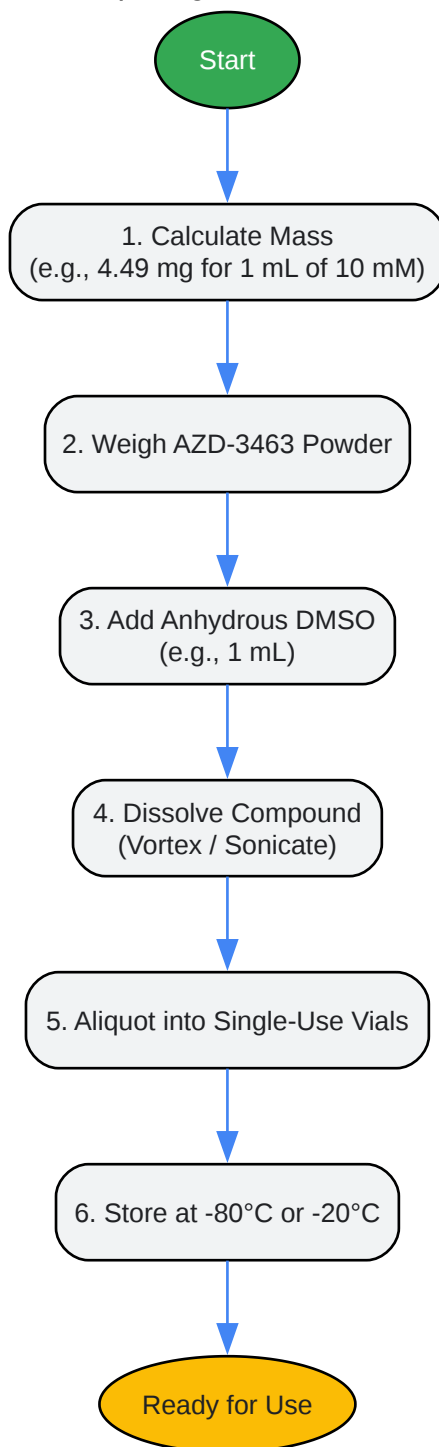
Visualizations

AZD-3463 Mechanism of Action

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Caption: **AZD-3463** inhibits ALK and IGF1R, blocking downstream PI3K/AKT/mTOR signaling.

Workflow for Preparing AZD-3463 Stock Solution



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Caption: Workflow for preparing an **AZD-3463** stock solution in DMSO.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of AZD-3463 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612278#preparing-azd-3463-stock-solution-with-dmsol]

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